

Essential Safety and Logistical Information for Handling BSJ-04-132

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Compound of Interest

Compound Name: BSJ-04-132

Cat. No.: B15621716

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling investigational compounds like **BSJ-04-132**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Chemical Identifier: **BSJ-04-132** is a potent and selective Ribociclib-based CDK4 degrader, functioning as a PROTAC (Proteolysis Targeting Chimera) by linking a ligand for Cereblon and CDK.^[1] It is intended for research use only.^[1]

Personal Protective Equipment (PPE)

When handling **BSJ-04-132**, the usual precautionary measures for handling chemicals should be followed. While the substance is not classified as hazardous according to the Globally Harmonized System (GHS), proper PPE is still necessary to minimize exposure risk.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Recommended to prevent accidental eye contact.
Hand Protection	Gloves	Impermeable and resistant to the product. The specific glove material should be chosen based on a risk assessment of the procedure.
Body Protection	Lab Coat	Standard laboratory coat to protect from spills.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If aerosolization is possible, a risk assessment should be conducted to determine if respiratory protection is needed.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **BSJ-04-132** and ensuring laboratory safety.

Aspect	Guideline
Safe Handling	No special measures are required beyond standard laboratory practices.
Storage Temperature	Store at -20°C for long-term stability. [2]
Stock Solution Storage	Aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month to avoid repeated freeze-thaw cycles. [1]
Incompatibilities	Strong acids/alkalis and strong oxidizing/reducing agents.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, the following procedures should be followed.

Situation	Action
Spill	Pick up mechanically. Do not allow to enter sewers or surface/ground water.
After Inhalation	Supply fresh air. Consult a doctor in case of complaints.
After Skin Contact	The product is generally not irritating to the skin. Wash with soap and water.
After Eye Contact	Rinse opened eye for several minutes under running water.
After Swallowing	If symptoms persist, consult a doctor.

Disposal Plan

Unused **BSJ-04-132** and its packaging must be disposed of according to official regulations. Smaller quantities may be disposable with household waste, but it is imperative to consult local and institutional guidelines for chemical waste disposal.

Experimental Protocol: Preparation of Stock Solutions

This protocol outlines the preparation of stock solutions for in vitro and in vivo experiments.

Materials:

- **BSJ-04-132** powder
- Dimethyl sulfoxide (DMSO)[\[2\]](#)
- PEG300

- Tween-80
- Saline

Procedure for Preparing a 10 mM Stock Solution in DMSO:

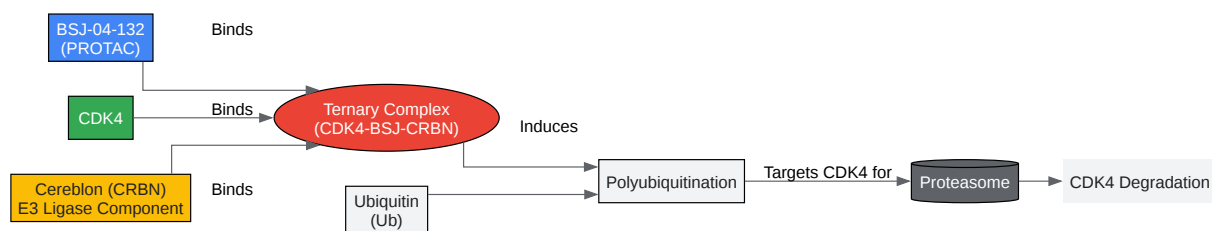
- Calculate the required mass of **BSJ-04-132** for the desired volume of 10 mM stock solution (Molecular Weight: 819.92 g/mol).[\[2\]](#)
- Weigh the calculated amount of **BSJ-04-132** powder in a suitable container.
- Add the appropriate volume of DMSO to the powder.
- Vortex or sonicate until the powder is completely dissolved.

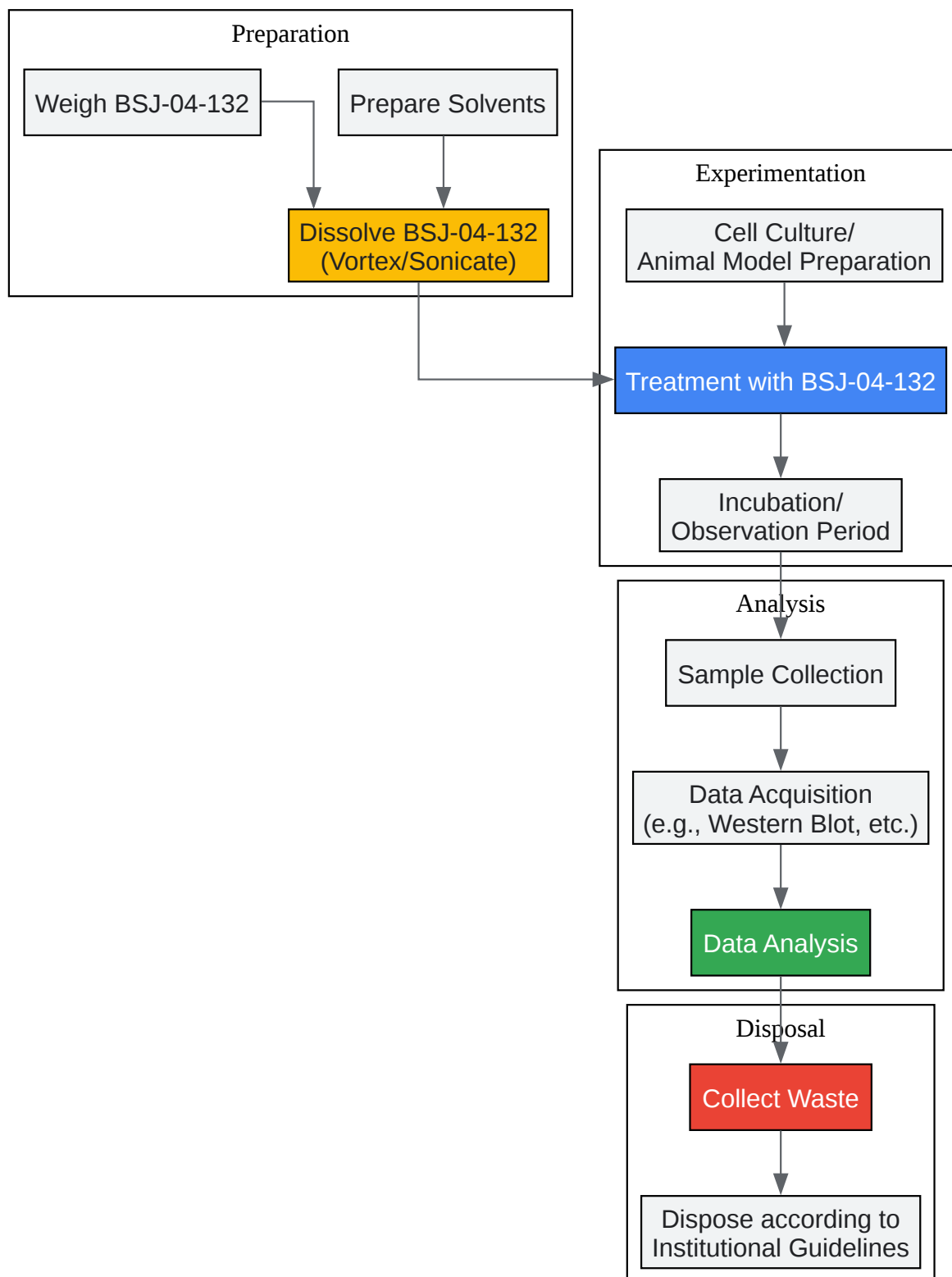
Procedure for Preparing a Working Solution for in vivo Experiments: For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[\[1\]](#)[\[3\]](#) A common vehicle for administration is a mixture of solvents.

- Add each solvent one by one in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[3\]](#)
- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)[\[3\]](#)

Visualizing the Mechanism of Action and Experimental Workflow

To better understand the function and handling of **BSJ-04-132**, the following diagrams illustrate its signaling pathway and the general experimental workflow.





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